

# Essential Safety and Operational Guide for Handling 9-Methylanthracene

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## Compound of Interest

Compound Name: 9-Methylanthracene

Cat. No.: B110197

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **9-Methylanthracene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

## Hazard Summary

**9-Methylanthracene** is a chemical that requires careful handling due to its potential health and environmental risks. It is classified as causing serious eye damage, being harmful if swallowed, and is very toxic to aquatic life with long-lasting effects[1][2][3].

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **9-Methylanthracene**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	To prevent serious eye damage from splashes or dust.
Skin Protection	Nitrile rubber gloves and appropriate protective clothing, such as a lab coat, to prevent skin contact.[4][5]	To avoid skin irritation and potential absorption.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if dust or aerosols are generated.[1][5]	To prevent inhalation of harmful dust particles.

## Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **9-Methylanthracene**, which is crucial for risk assessment and safe handling.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>12</sub> [5]
Molecular Weight	192.26 g/mol [5][6]
Appearance	Yellow-orange powder solid[1][4]
Melting Point	76 - 79 °C / 168.8 - 174.2 °F[4]
Boiling Point	196 - 197 °C / 384.8 - 386.6 °F[4]
Signal Word	Danger[1][3]
Hazard Statements	H302: Harmful if swallowed.[2] H318: Causes serious eye damage.[2] H410: Very toxic to aquatic life with long lasting effects.[2][7]
Precautionary Statements	P273: Avoid release to the environment.[7] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] P310: Immediately call a POISON CENTER or doctor/physician.[4] P391: Collect spillage.[7] P501: Dispose of contents/container in accordance with local/regional/national/international regulations. [6][7]

## Experimental Protocols: Safe Handling and Disposal Workflow

This section outlines a step-by-step procedure for the safe handling of **9-Methylanthracene** from preparation to disposal.

### Preparation and Handling

- Ventilation: Always handle **9-Methylanthracene** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.<sup>[1]</sup>
- Emergency Equipment: Ensure that an eyewash station and a safety shower are easily accessible and in good working order before commencing any work.<sup>[1]</sup>
- Donning PPE: Before handling the substance, put on all required personal protective equipment as detailed in the PPE table above.
- Avoiding Contamination: Avoid direct contact with the substance. Do not get it in your eyes, on your skin, or on your clothing.<sup>[1]</sup> Prevent the formation of dust during handling.<sup>[1]</sup> Keep the container tightly closed when not in use.

## First Aid Measures

In case of exposure, follow these immediate first aid protocols:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.<sup>[3][4]</sup>
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.<sup>[4]</sup>
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms occur.<sup>[4]</sup>
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a poison center or doctor if you feel unwell.<sup>[3][4]</sup>

## Spill Management

In the event of a spill:

- Containment: Keep unnecessary personnel away from the spill area.<sup>[3]</sup> For large spills, stop the flow of material if it is safe to do so and dike the spilled material.<sup>[3]</sup>

- Cleanup: Wear appropriate PPE during cleanup.<sup>[1]</sup> For small spills, wipe up with an absorbent material. For larger spills, absorb in vermiculite, dry sand, or earth and place into containers for disposal.<sup>[3]</sup> Avoid generating dust.<sup>[1]</sup>
- Environmental Protection: Prevent the spilled material from entering drains, sewers, or waterways as it is very toxic to aquatic life.<sup>[1]</sup><sup>[3]</sup>

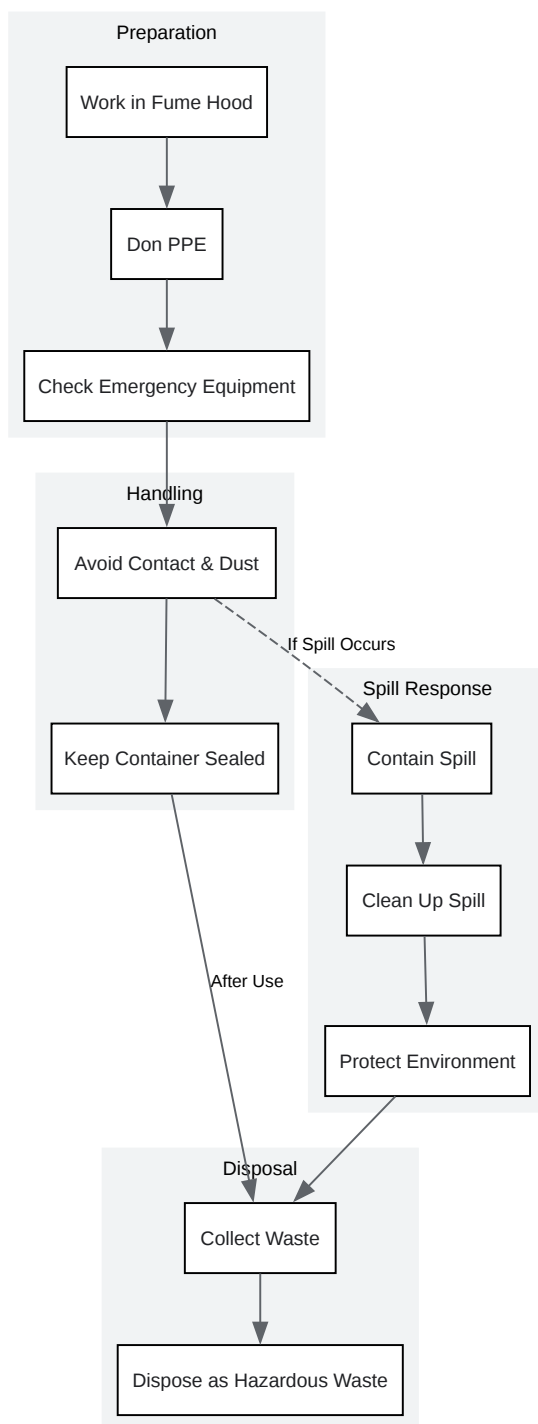
## Disposal Plan

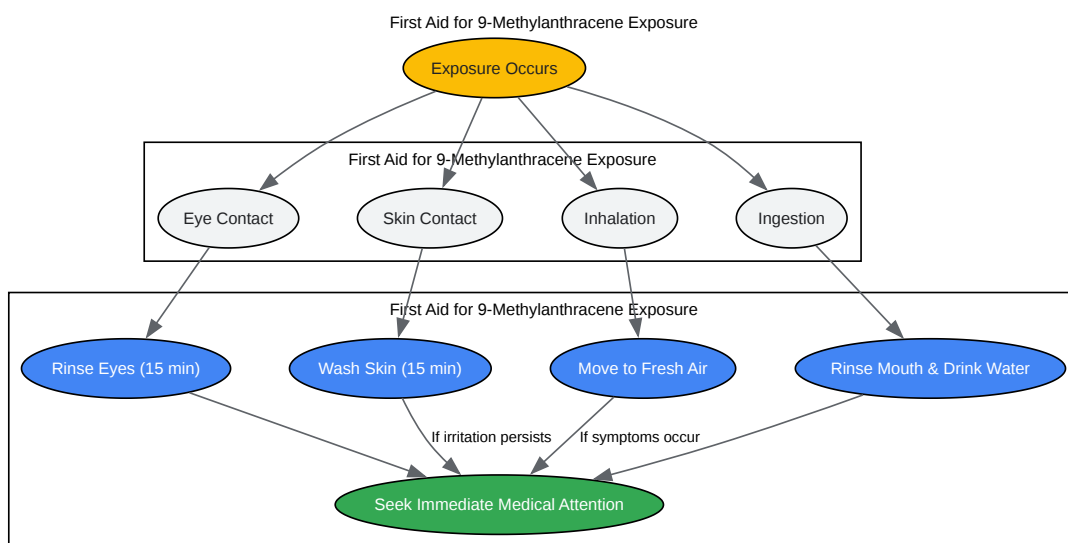
- Waste Classification: **9-Methylanthracene** and any contaminated materials are considered hazardous waste.<sup>[1]</sup>
- Collection: Collect waste in suitable, labeled, and closed containers.<sup>[1]</sup> Do not return spilled material to the original container.<sup>[3]</sup>
- Disposal: Dispose of the waste in accordance with all applicable local, regional, and national regulations.<sup>[3]</sup><sup>[7]</sup> Do not release into the environment.<sup>[3]</sup>

## Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safely handling **9-Methylanthracene**.

## Safe Handling Workflow for 9-Methylanthracene





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